

# A Comprehensive Technical Guide to the Physicochemical Properties of Trioctylphosphine

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## Compound of Interest

Compound Name: Trioctylphosphine

Cat. No.: B1581425

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This technical guide provides an in-depth overview of the core physicochemical properties of **trioctylphosphine** (TOP), a versatile organophosphorus compound with significant applications in nanotechnology and chemical synthesis. This document consolidates key data, outlines experimental methodologies, and presents visual workflows to facilitate a deeper understanding of this compound for research and development purposes.

## Core Physicochemical Data

**Trioctylphosphine**, identified by the CAS Number 4731-53-7, is a colorless liquid at room temperature.<sup>[1]</sup> Its key physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Melting Point	-60 °C	Not Specified
Boiling Point	284-291 °C	at 50 mmHg
445 °C	at 760 mmHg	
CAS Number	4731-53-7	N/A

## Experimental Protocols

While specific experimental protocols for the determination of **trioctylphosphine**'s boiling and melting points are not extensively detailed in publicly available literature, standard methodologies are employed for such characterizations.

### Melting Point Determination (General Protocol)

The melting point of a compound like **trioctylphosphine**, which is liquid at room temperature, would be determined using a cryostat. For solid compounds, a standard method involves a capillary tube and a melting point apparatus.

Apparatus:

- Capillary tubes
- Melting point apparatus with a calibrated thermometer or sensor
- Mortar and pestle (for solid samples)

Procedure:

- A small, finely powdered sample of the substance is packed into a thin-walled capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady, slow rate.
- The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has melted are recorded. This range is reported as the melting point.

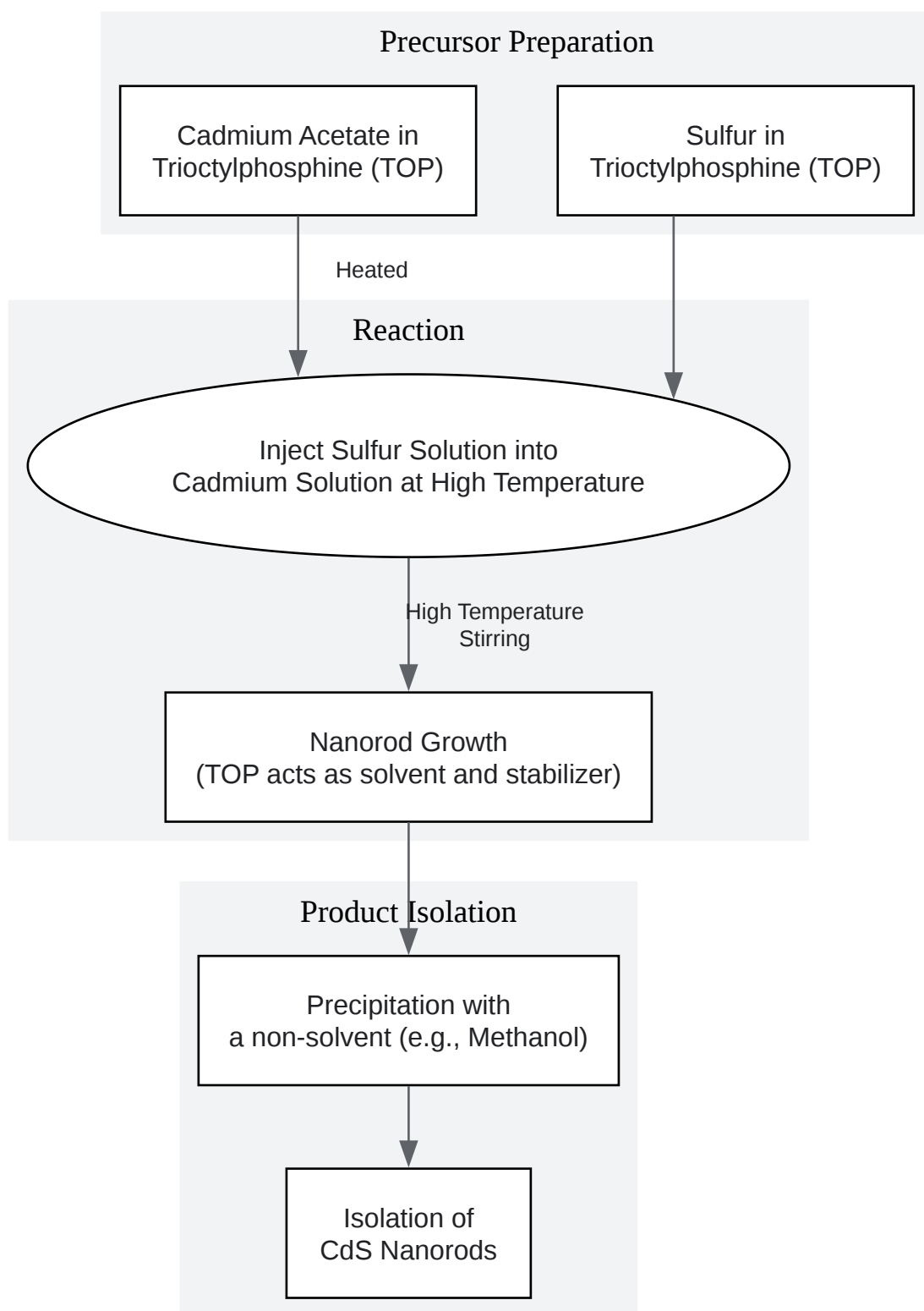
### Boiling Point Determination

The boiling point is determined by distillation. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid at a given pressure is recorded as the boiling point. For

substances that decompose at their atmospheric boiling point, vacuum distillation is employed to determine the boiling point at a reduced pressure.

## Applications in Synthesis: A Workflow Perspective

**Trioctylphosphine** is a crucial reagent in the synthesis of various nanomaterials, acting as a solvent, a reducing agent, and a stabilizing ligand. Its role in the synthesis of Cadmium Sulfide (CdS) nanorods provides a clear example of its utility.



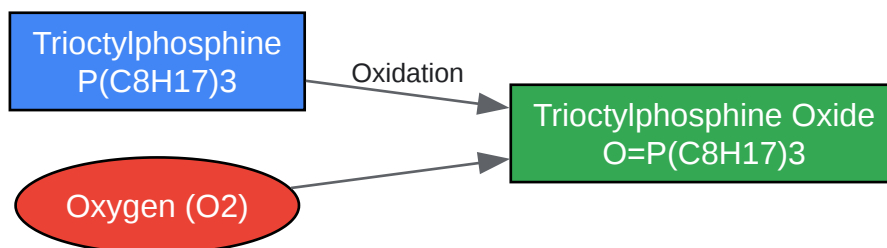
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Workflow for the synthesis of CdS nanorods using **trioctylphosphine**.

# Chemical Reactivity: Oxidation to Trioctylphosphine Oxide

**Trioctylphosphine** readily reacts with oxygen to form **trioctylphosphine oxide** (TOPO).[2]

This reaction is a key consideration when handling TOP, often necessitating air-free techniques. The synthesis of TOPO itself can be a multi-step process.



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Oxidation of **trioctylphosphine** to **trioctylphosphine oxide**.

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## References

- 1. Direct synthesis of nanocrystalline silver from the reaction between silver carboxylates and n-trioctylphosphine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pureadmin.qub.ac.uk [pureadmin.qub.ac.uk]
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